

N-Boc-2-(1-Iminoethyl)hydrazine: An Obscure Building Block in Synthetic Chemistry

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Compound of Interest

Compound Name: *N-Boc-2-(1-Iminoethyl)hydrazine*

Cat. No.: *B8064478*

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Shanghai, China – November 3, 2025 – **N-Boc-2-(1-iminoethyl)hydrazine**, a protected hydrazine derivative with potential applications in organic synthesis, remains a compound of limited publicly available technical data. Despite its identification in chemical databases, a comprehensive profile of its chemical properties, detailed synthetic protocols, and biological activities is not readily accessible in scientific literature or commercial supplier information. This report summarizes the currently available information and highlights the significant knowledge gaps for researchers, scientists, and drug development professionals interested in this molecule.

Chemical Identity and Structure

N-Boc-2-(1-iminoethyl)hydrazine, also known by its systematic name tert-butyl 2-(1-iminoethyl)hydrazine-1-carboxylate, is a small molecule featuring a hydrazine moiety protected with a tert-butoxycarbonyl (Boc) group and substituted with an iminoethyl group.

Table 1: Chemical Identifiers for **N-Boc-2-(1-Iminoethyl)hydrazine**

Identifier	Value
CAS Number	851535-08-5
Molecular Formula	C ₇ H ₁₅ N ₃ O ₂
Molecular Weight	173.21 g/mol
Canonical SMILES	<chem>CC(=N)NNC(=O)OC(C)(C)C</chem>
InChI Key	MROPCTMTKIHNFN-UHFFFAOYSA-N

The structure of **N-Boc-2-(1-iminoethyl)hydrazine** suggests its potential as a versatile building block in the synthesis of more complex molecules, particularly heterocyclic compounds, due to the presence of multiple reactive nitrogen centers and the readily cleavable Boc protecting group.

Physicochemical Properties

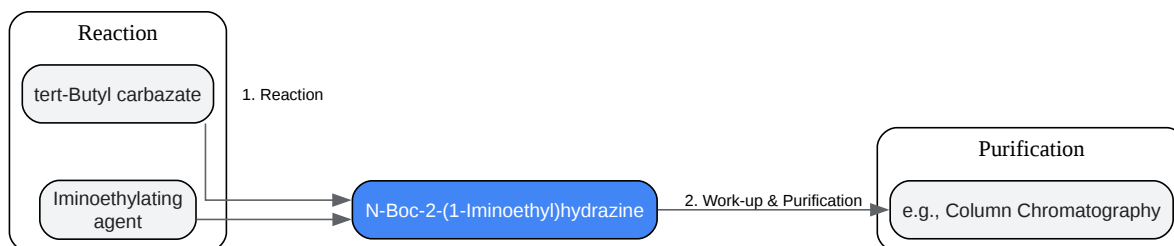
Detailed experimental data regarding the physicochemical properties of **N-Boc-2-(1-iminoethyl)hydrazine** are not available in the public domain. Information such as pKa, logP, melting point, boiling point, and solubility has not been reported in scientific literature or standard chemical databases. Commercial suppliers of this compound, such as BenchChem, typically state a purity of ≥95% but do not provide specific physical constants. The lack of this fundamental data hinders the development of robust experimental protocols and computational models involving this compound.

Synthesis and Experimental Protocols

A definitive, detailed experimental protocol for the synthesis and purification of **N-Boc-2-(1-iminoethyl)hydrazine** is not described in published scientific articles or patents. However, a plausible synthetic route can be conceptualized based on general principles of organic chemistry.

A potential synthesis could involve the reaction of tert-butyl carbazate with an appropriate iminoethylating agent. The specific reagents and reaction conditions would require experimental optimization.

Conceptual Synthetic Workflow:



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Caption: Conceptual workflow for the synthesis of **N-Boc-2-(1-iminoethyl)hydrazine**.

Without published experimental data, any attempt to synthesize this compound would necessitate a thorough investigation into reaction conditions, solvent selection, temperature, and purification methods.

Spectroscopic Data

No published spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **N-Boc-2-(1-iminoethyl)hydrazine** could be located. Such data is critical for the unambiguous identification and characterization of the compound and for quality control in any synthetic procedure.

Biological Activity and Signaling Pathways

There is currently no information available in the scientific literature regarding the biological activity of **N-Boc-2-(1-iminoethyl)hydrazine**. Consequently, no signaling pathways involving this compound have been described. Its structural similarity to other hydrazine derivatives suggests a wide range of potential biological activities could be explored, but this remains speculative without experimental evidence.

Conclusion and Future Outlook

N-Boc-2-(1-iminoethyl)hydrazine represents a chemical entity with potential utility in synthetic chemistry, yet it remains largely uncharacterized in the public domain. The significant gaps in the knowledge of its physicochemical properties, synthetic protocols, and biological activities present a challenge for its practical application. For researchers and drug development professionals, this compound offers an opportunity for fundamental research to fully elucidate its chemical and biological profile. Any future work on this molecule should prioritize the detailed characterization of its properties and the publication of these findings to benefit the broader scientific community. Until such data becomes available, the use of **N-Boc-2-(1-iminoethyl)hydrazine** in research and development will be limited by the current lack of foundational scientific information.

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